Structural Elucidation of the Chrysomycin B Molecule: An In-depth Technical Guide

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Compound of Interest		
Compound Name:	*Chrysomycin B*	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural elucidation of **Chrysomycin B**, a polyketide-derived C-glycoside antibiotic. The document details the isolation of the molecule, the spectroscopic and analytical techniques employed in its characterization, and relevant experimental protocols. This guide is intended to be a valuable resource for researchers in natural product chemistry, drug discovery, and medicinal chemistry.

Introduction

Chrysomycin B is a naturally occurring antibiotic belonging to the gilvocarcin family of C-aryl glycosides. It is a minor congener produced alongside the more abundant Chrysomycin A by various Streptomyces species.[1][2] First reported in the 1980s, the structure of **Chrysomycin B** was established through comparative analysis with its vinyl-containing analogue, Chrysomycin A, and other known gilvocarcins.[3] The core structure of **Chrysomycin B** features a benzo[d]naphtho[1,2-b]pyran-6-one chromophore, which is identical to that of gilvocarcin M.[3] A key distinguishing feature of the chrysomycins is the presence of a C-glycosidically linked 3,5-dimethylpentose sugar moiety.[3] **Chrysomycin B** has demonstrated noteworthy biological activities, including anti-tuberculosis and antitumor properties, attributed to its ability to inhibit topoisomerase II.[4][5][6] This guide will delve into the methodologies and data that have been pivotal in defining the molecular architecture of **Chrysomycin B**.

Data Presentation

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The definitive structural elucidation of **Chrysomycin B** has been achieved through a combination of mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy. While specific quantitative data for **Chrysomycin B** is not readily available in the public domain, the following tables present the expected data based on its known structure and in comparison to its close analogue, Chrysomycin A.

Table 1: High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) Data for **Chrysomycin B**

Parameter	Value	Reference
Molecular Formula	$C_{27}H_{28}O_9$	[2]
Molecular Weight	496.51 g/mol	[2]
Observed $[M+H]^+$	Data not publicly available	
Calculated $[M+H]^+$	497.1755	

Table 2: ^{1}H NMR Spectroscopic Data for the Aglycone of Chrysomycin A (Reference for **Chrysomycin B**)

Data for Chrysomycin A is provided as a reference due to the unavailability of public data for **Chrysomycin B**. The primary difference is the presence of a methyl group in **Chrysomycin B** instead of a vinyl group at C-8.

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Position	Chemical Shift (δ, ppm)	Multiplicity	J (Hz)
H-1	10.12	s	
H-2	7.05	d	8.5
H-3	7.85	d	8.5
H-7	7.91	s	
H-9	7.63	s	
H-13	4.10	s	
H-14	4.01	s	
H-8 vinyl CH	7.00	dd	17.5, 11.0
H-8 vinyl CH_2	5.80	d	17.5
5.55	d	11.0	

Table 3: ^{13}C NMR Spectroscopic Data for the Aglycone of Chrysomycin A (Reference for **Chrysomycin B**)

Data for Chrysomycin A is provided as a reference due to the unavailability of public data for **Chrysomycin B**. The primary difference is the presence of a methyl group in **Chrysomycin B** instead of a vinyl group at C-8.

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Position	Chemical Shift (δ, ppm)
1	153.5
2	112.2
3	129.5
4	128.3
4a	125.5
4b	142.5
6	160.2
6a	122.1
7	119.2
8	146.5
9	116.8
10	156.8
10a	115.8
12a	114.8
13 (OCH_3)	56.5
14 (OCH_3)	56.2
8-vinyl CH	135.8
8-vinyl CH_2	117.5

Experimental Protocols

Isolation and Purification of **Chrysomycin B**

The following is a generalized protocol for the isolation and purification of chrysomycins from Streptomyces fermentation broth, based on established methodologies.

1. Fermentation and Extraction:

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- A suitable production strain of Streptomyces is cultured in a nutrient-rich medium under optimal conditions for secondary metabolite production.
- The fermentation broth is harvested and the mycelium is separated from the supernatant by centrifugation or filtration.
- The supernatant is extracted with an equal volume of ethyl acetate three times. The organic layers are combined.
- The mycelial cake is extracted with methanol or acetone to recover intracellular metabolites. The organic extract is concentrated under reduced pressure.

2. Chromatographic Purification:

- The crude extracts are combined, concentrated, and subjected to reversed-phase vacuum liquid chromatography on a C18-functionalized silica gel column.
- The column is eluted with a stepwise gradient of methanol in water.
- Fractions containing compounds of interest, as identified by thin-layer chromatography or LC-MS, are pooled.
- Final purification is achieved by preparative reversed-phase high-performance liquid chromatography (RP-HPLC) using a C18 column and a gradient of acetonitrile in water with 0.1% formic acid as a modifier.
- Fractions corresponding to the peak of **Chrysomycin B** are collected and the solvent is removed under reduced pressure to yield the pure compound.

Spectroscopic and Analytical Methods

1. High-Resolution Mass Spectrometry (HR-ESI-MS):

- Instrumentation: A high-resolution mass spectrometer (e.g., a Q-TOF or Orbitrap instrument) equipped with an electrospray ionization (ESI) source is used.
- Sample Preparation: A dilute solution of the purified **Chrysomycin B** is prepared in a suitable solvent such as methanol or acetonitrile.

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- Analysis: The sample is introduced into the mass spectrometer via direct infusion or coupled with an LC system. Mass spectra are acquired in positive ion mode, and the accurate mass of the protonated molecule $[M+H]^+$ is determined.

2. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Instrumentation: ^1H and ^{13}C NMR spectra are recorded on a high-field NMR spectrometer (e.g., 500 MHz or higher).
- Sample Preparation: The purified **Chrysomycin B** is dissolved in a deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$).
- Data Acquisition: Standard pulse sequences are used to acquire 1D (^1H, ^{13}C) and 2D (COSY, HSQC, HMBC) NMR spectra. These experiments provide information on proton and carbon chemical environments and their connectivities, which are essential for structure elucidation.

Human Topoisomerase II Decatenation Assay

This assay is used to determine the inhibitory activity of **Chrysomycin B** against human topoisomerase II.

1. Materials:

- Human Topoisomerase II enzyme
- Kinetoplast DNA (kDNA)
- 10x Topoisomerase II assay buffer (e.g., 500 mM Tris-HCl pH 7.5, 1.25 M NaCl, 100 mM $MgCl_2$, 5 mM DTT, 1 mg/mL BSA)
- 10 mM ATP solution
- Stop buffer/loading dye (e.g., 5% SDS, 0.25% bromophenol blue, 50% glycerol)
- Agarose
- TAE or TBE buffer

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- Ethidium bromide or other DNA stain

2. Procedure:

- Reaction mixtures are prepared on ice in a total volume of 20 µL, containing 1x assay buffer, 1 mM ATP, 200 ng of kDNA, and varying concentrations of **Chrysomycin B** (dissolved in DMSO, with the final DMSO concentration kept below 1%).
- The reaction is initiated by the addition of human topoisomerase II (typically 1-2 units).
- The reaction mixtures are incubated at 37°C for 30 minutes.
- The reaction is terminated by the addition of 5 µL of stop buffer/loading dye.
- The samples are loaded onto a 1% agarose gel and subjected to electrophoresis in TAE or TBE buffer.
- The gel is stained with ethidium bromide and visualized under UV light. The inhibition of topoisomerase II is determined by the reduction in the amount of decatenated DNA (monomeric circles) compared to the control without the inhibitor.

Mandatory Visualization

The following diagrams illustrate key workflows and relationships in the structural elucidation and biological investigation of **Chrysomycin B**.

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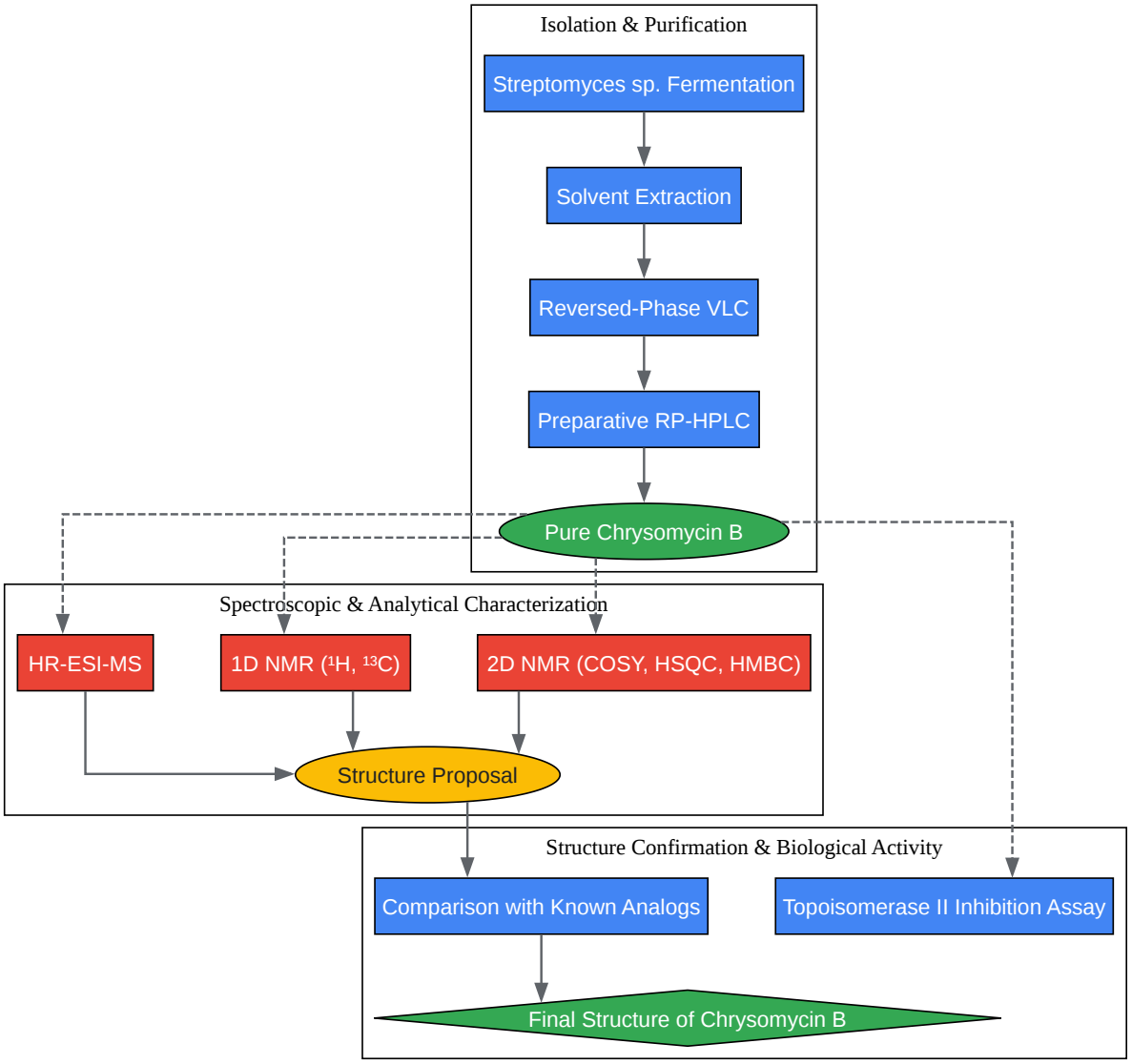

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Caption: Workflow for the structural elucidation of **Chrysomycin B**.

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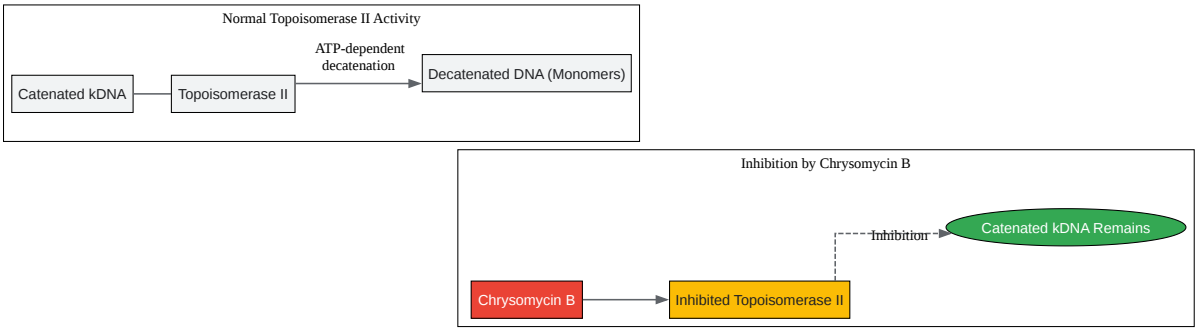

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Caption: Mechanism of Topoisomerase II inhibition by **Chrysomycin B**.

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